

Reactive Blue 160: A Technical Guide to its Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive Blue 160*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Reactive Blue 160** (C.I. 71872-76-9), a widely used diazo reactive dye. Understanding these properties is critical for its application in various fields, including textiles, and for assessing its environmental fate and potential toxicological impact. This document summarizes key quantitative data, details experimental protocols for analysis, and provides visual representations of experimental workflows.

Physicochemical Properties

Reactive Blue 160 is a navy blue powder with the molecular formula $C_{38}H_{23}Cl_2N_{14}Na_5O_{18}S_5$ and a molecular weight of 1309.86 g/mol. [1][2][3] Its complex aromatic structure, containing azo linkages and triazine rings, is responsible for its color and reactivity, but also contributes to its resistance to degradation. [1]

Solubility of Reactive Blue 160

The solubility of **Reactive Blue 160** is a key parameter for its application in dyeing processes. It is known to be soluble in water, a characteristic enhanced by the presence of multiple

sulfonate groups in its structure.[4]

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **Reactive Blue 160**.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	50	100	[1]

Further research is needed to establish a more comprehensive solubility profile in a wider range of solvents and conditions.

Factors Affecting Solubility

Several factors can influence the solubility of **Reactive Blue 160** in aqueous solutions:

- **Temperature:** Generally, increasing the temperature of the water will increase the solubility of **Reactive Blue 160**. Hot water is often used to accelerate the dissolution process.[4]
- **Additives:**
 - **Urea:** The presence of urea can increase the solubility of the dye.[4]
 - **Electrolytes:** Salts such as sodium chloride (NaCl) and sodium sulfate (Na₂SO₄) can decrease the solubility of the dye.[4]
- **pH:** The pH of the solution can affect the ionization state of the dye molecule, which in turn can influence its solubility. While specific data for **Reactive Blue 160** is limited, for many reactive dyes, solubility can be pH-dependent.

Experimental Protocol for Determining Solubility (Filter Paper Spot Method)

This method provides a simple and practical way to estimate the solubility of reactive dyes in a laboratory setting.[4]

Materials:

- **Reactive Blue 160** dye
- Distilled or deionized water
- Beakers
- Magnetic stirrer and stir bars
- Graduated pipettes (1 mL)
- Filter paper (e.g., Whatman No. 1)
- Balance

Procedure:

- Prepare a series of dye solutions of different known concentrations in water at a controlled temperature (e.g., 20°C).
- Stir each solution for a set period (e.g., 10 minutes) to ensure maximum dissolution.
- Using a 1 mL graduated pipette, draw up and expel the dye solution three times from the center of the beaker while stirring to ensure a representative sample.
- Withdraw 0.5 mL of the dye solution and carefully drop it vertically onto a piece of filter paper placed over the mouth of a clean, dry beaker. Repeat this step once more for each concentration.
- Allow the filter paper to dry completely.
- Visually inspect the dried spots. The solubility is determined as the highest concentration that does not leave a visible, undissolved dye spot in the center of the wetted area.^[4]

Workflow for Solubility Determination:



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Caption: Workflow for determining dye solubility using the filter paper spot method.

Stability of Reactive Blue 160

The stability of **Reactive Blue 160** is a critical consideration for both its intended use and its environmental impact. Its complex structure makes it relatively stable, but it can be degraded under specific conditions.

Photolytic Stability (Degradation by Light)

Reactive Blue 160 can be degraded by exposure to ultraviolet (UV) light, particularly in the presence of a photocatalyst.

Quantitative Data on Photocatalytic Degradation:

Catalyst	Initial Dye Conc. (M)	pH	Catalyst Dose (g/100mL)	Degradation Rate Constant (k, min ⁻¹)	Reference
CeFeO ₃	3 x 10 ⁻⁵	8	0.06	Follows pseudo-first-order kinetics	[5]

Experimental Protocol for Photocatalytic Degradation:

This protocol describes a general procedure for studying the photocatalytic degradation of **Reactive Blue 160**. [6][7][8]

Materials:

- **Reactive Blue 160** solution of known concentration

- Photocatalyst (e.g., ZnO, TiO₂, CeFeO₃)
- Photoreactor with a UV light source (e.g., mercury lamp)
- Magnetic stirrer and stir bars
- pH meter
- UV-Vis spectrophotometer
- Centrifuge

Procedure:

- Prepare a stock solution of **Reactive Blue 160** in deionized water.
- In the photoreactor, add a specific volume of the dye solution and the desired amount of photocatalyst.
- Adjust the pH of the suspension to the desired value using dilute acid or base.
- Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface. Take a sample at the end of this period to serve as the baseline (t=0).
- Turn on the UV lamp to initiate the photocatalytic reaction, while maintaining continuous stirring.
- Withdraw aliquots of the suspension at regular time intervals.
- Immediately centrifuge the samples to separate the photocatalyst particles.
- Measure the absorbance of the supernatant at the maximum wavelength (λ_{\max}) of **Reactive Blue 160** using a UV-Vis spectrophotometer.
- The degradation efficiency can be calculated using the formula: Degradation (%) = $[(A_0 - A_t) / A_0] \times 100$, where A_0 is the initial absorbance and A_t is the absorbance at time t.[7]

Workflow for Photocatalytic Degradation Study:



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Caption: Experimental workflow for a photocatalytic degradation study of a dye.

Thermal Stability

The thermal stability of azo dyes is an important factor in their processing and application. Thermogravimetric analysis (TGA) is a common technique to assess this property.

While specific TGA data for **Reactive Blue 160** is not readily available, a general protocol for analyzing the thermal stability of azo dyes is provided below.[9]

Experimental Protocol for Thermogravimetric Analysis (TGA):

Materials:

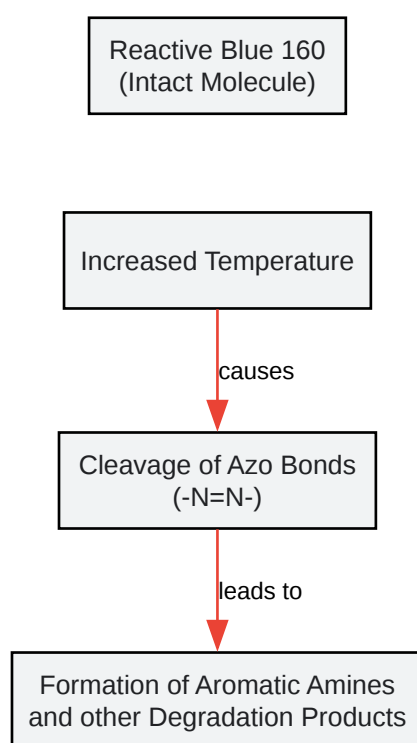
- **Reactive Blue 160** powder
- TGA instrument
- Inert gas (e.g., Nitrogen)
- Ceramic or platinum TGA pans

Procedure:

- Accurately weigh a small amount of the dye sample (typically 5-10 mg) into a TGA pan.
- Place the sample pan in the TGA furnace.
- Purge the furnace with an inert gas at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidation.

- Heat the sample from ambient temperature to a final temperature (e.g., 800°C) at a constant heating rate (e.g., 10°C/min).
- Continuously record the sample weight as a function of temperature.
- The resulting TGA curve will show the onset temperature of decomposition and the percentage of weight loss at different temperatures.

Logical Relationship in Thermal Degradation:



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Caption: Simplified logical pathway of the thermal degradation of an azo dye.

Hydrolytic Stability (Degradation in Water)

Reactive dyes can undergo hydrolysis, especially under alkaline conditions, where the reactive group of the dye reacts with water instead of the fiber. This reduces the efficiency of the dyeing process.

Quantitative Data on Hydrolysis of a Similar Reactive Dye (C.I. Reactive Blue 198):

The following data for a different bifunctional reactive dye illustrates the effect of concentration on the rate of hydrolysis.^[10]

Dye Concentration (%)	Rate Constant (k, min ⁻¹)
0.5	0.011
1.0	0.012
2.0	0.025

This data suggests that the rate of hydrolysis increases with an increase in dye concentration.^[10]

Experimental Protocol for a Hydrolysis Kinetics Study:

This protocol is adapted from a study on a similar reactive dye and can be applied to **Reactive Blue 160**.^{[10][11][12]}

Materials:

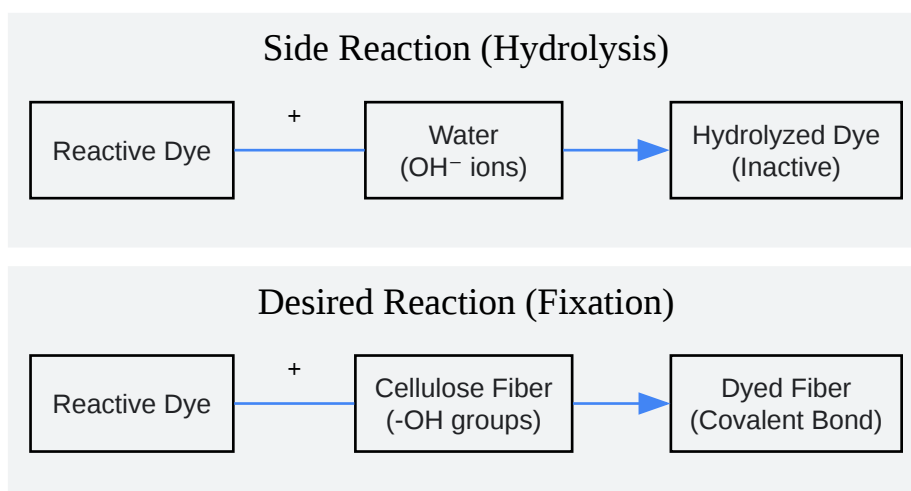
- **Reactive Blue 160** solution
- Buffer solutions of different pH values
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Thermostated water bath
- Volumetric flasks
- Syringe filters (0.45 μm)

Procedure:

- Prepare a dye bath containing the **Reactive Blue 160** solution at a specific concentration and pH.

- Maintain the dye bath at a constant temperature using a water bath.
- Withdraw aliquots of the dye solution at regular time intervals.
- Immediately neutralize the samples to a pH of 7 to stop the hydrolysis reaction.
- Dilute the samples to a known volume with deionized water.
- Filter the samples through a 0.45 μm syringe filter.
- Analyze the samples using HPLC to separate and quantify the unhydrolyzed and hydrolyzed forms of the dye.
- The rate of hydrolysis can be determined by plotting the concentration of the hydrolyzed dye over time and fitting the data to a suitable kinetic model.

Signaling Pathway for Hydrolysis:



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Caption: Competing pathways of dye fixation and hydrolysis in a reactive dyeing process.

Ozonation as a Degradation Method

Ozone is a powerful oxidizing agent that can be used to decolorize and degrade reactive dyes in wastewater.

Quantitative Data on Ozonation of **Reactive Blue 160**:

Initial Dye Conc. (mg/L)	Ozonation Time (min)	Color Removal (%)	Dye Removal (%)	COD Removal (%)	Reference
200	30	98.04	99.84	87.31	[13]

Experimental Protocol for Ozonation:

This protocol outlines a general setup for studying the ozonation of **Reactive Blue 160**. [14][15] [16][17]

Materials:

- **Reactive Blue 160** solution
- Ozone generator
- Gas diffuser
- Reaction vessel (e.g., glass column)
- pH meter
- UV-Vis spectrophotometer
- COD analysis kit

Procedure:

- Fill the reaction vessel with a known volume and concentration of the **Reactive Blue 160** solution.
- Adjust the initial pH of the solution.
- Start bubbling ozone gas through the solution via the gas diffuser at a controlled flow rate.

- Withdraw samples at specific time intervals.
- Immediately analyze the samples for color removal (spectrophotometrically), dye concentration, and Chemical Oxygen Demand (COD).

Workflow for Ozonation Study:



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Caption: Experimental workflow for an ozonation study of a dye solution.

Conclusion

This technical guide has summarized the available information on the solubility and stability of **Reactive Blue 160**. While some quantitative data and standardized methodologies exist, further research is warranted to provide a more complete profile, particularly regarding its solubility in various solvents and its stability under a broader range of environmental conditions. The detailed experimental protocols and workflows presented herein offer a solid foundation for researchers and scientists to conduct further investigations into the properties of this important reactive dye.

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References

1. worlddyevariety.com [worlddyevariety.com]
2. scimplify.com [scimplify.com]
3. C.I. Reactive Blue 160 | C₃₈H₂₃Cl₂N₁₄Na₅O₁₈S₅ | CID 156226 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [4. The Solubility Of Reactive Dyes - News - Hangzhou Fucai Chem Co., Ltd \[colorfuldyes.com\]](#)
- [5. primescholars.com \[primescholars.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. Photocatalytic degradation of organic dyes: Pd- \$\gamma\$ -Al₂O₃ and PdO- \$\gamma\$ -Al₂O₃ as potential photocatalysts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Enhanced Adsorption–Photocatalytic Degradation of the Congo Red Dye in the Presence of the MOF/Activated Carbon Composite Catalysts \[mdpi.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. irjet.net \[irjet.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Kinetics of Hydrolysis of Halogeno-s-triazine Reactive Dyes as a Function of Temperature \[hrcak.srce.hr\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Reactive Blue 160: A Technical Guide to its Solubility and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244196/docs#reactive-blue-160-a-technical-guide-to-its-solubility-and-stability>]

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